

# SAR7334 isolated perfused lung protocol

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**Compound Focus:** SAR7334

Cat. No.: S002564

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## Quantitative Profile of SAR7334

The table below summarizes the key pharmacological characteristics of **SAR7334** for your reference.

Parameter	Value / Description
Primary Target	TRPC6 (Transient Receptor Potential Canonical 6) [1] [2]
IC <sub>50</sub> for TRPC6	7.9 nM (current inhibition), 9.5 nM (Ca <sup>2+</sup> influx) [1] [2] [3]
Selectivity (IC <sub>50</sub> )	TRPC3: 282 nM; TRPC7: 226 nM; No significant activity on TRPC4/TRPC5 [1] [2]
Key Finding in Lung Model	Suppresses TRPC6-dependent acute hypoxic pulmonary vasoconstriction (HPV) [1] [2] [4]

## Detailed Experimental Protocol

Here is the methodology for using **SAR7334** in an isolated perfused and ventilated mouse lung model, as adapted from the search results [1].

### 1. Lung Isolation and Preparation

- Animals:** Use male C57/BL6N mice, 6–8 weeks old.

- **Anesthesia:** Anesthetize the mice using a combination of xylazine and ketamine.
- **Anticoagulation:** Administer heparin to prevent blood clotting.
- **Explantation:** Carefully explant the lungs under deep anesthesia.

## 2. Perfusion and Ventilation Setup

- **Perfusate:** Use a blood-free Krebs-Henseleit buffer, which is recirculated. Its composition should be:
  - 120 mM NaCl
  - 4.3 mM KCl
  - 1.1 mM  $\text{KH}_2\text{PO}_4$
  - 2.4 mM  $\text{CaCl}_2$
  - 1.3 mM  $\text{MgCl}_2$
  - 23.8 mM  $\text{NaHCO}_3$
  - 13.32 mM Glucose
  - 5% (w/v) Hydroxyethylamylopectin
- **Perfusion Conditions:** Maintain a constant perfusion flow rate of  $2 \text{ mL}\cdot\text{min}^{-1}$  and a temperature of  $37^\circ\text{C}$ .
- **Left Atrial Pressure:** Set to **2.0 mmHg**.
- **Ventilation Parameters:** Use positive pressure ventilation with the following settings:
  - **Tidal Volume:** 250  $\mu\text{L}$
  - **Respiratory Rate:** 90 breaths $\cdot\text{min}^{-1}$
  - **Positive End-Expiratory Pressure (PEEP):** 2 cm  $\text{H}_2\text{O}$
- **Gas Mixtures:**
  - **Normoxia:** 21%  $\text{O}_2$ , 5.3%  $\text{CO}_2$ , balanced with  $\text{N}_2$ .
  - **Hypoxia:** 1%  $\text{O}_2$ , 5.3%  $\text{CO}_2$ , balanced with  $\text{N}_2$ .

## 3. Induction of HPV and Drug Application

- **Experimental Sequence:** Ventilate the lungs in an alternating sequence of **hypoxia (10 min)** and **normoxia (15 min)** to induce repetitive acute HPV.
- **Drug Preparation:**
  - Prepare a stock solution of **SAR7334** at 2 mM in 100% DMSO.
  - Dilute this stock 1:100 in the perfusion buffer immediately before use.
- **Dosing Regimen:** Apply increasing concentrations of **SAR7334** cumulatively. Add the drug to the 15 mL recirculating perfusate **5 minutes prior** to the next hypoxic ventilation period.
- **Initial Application:** Begin drug application after the second hypoxic ventilation period.

## 4. Data Acquisition and Analysis

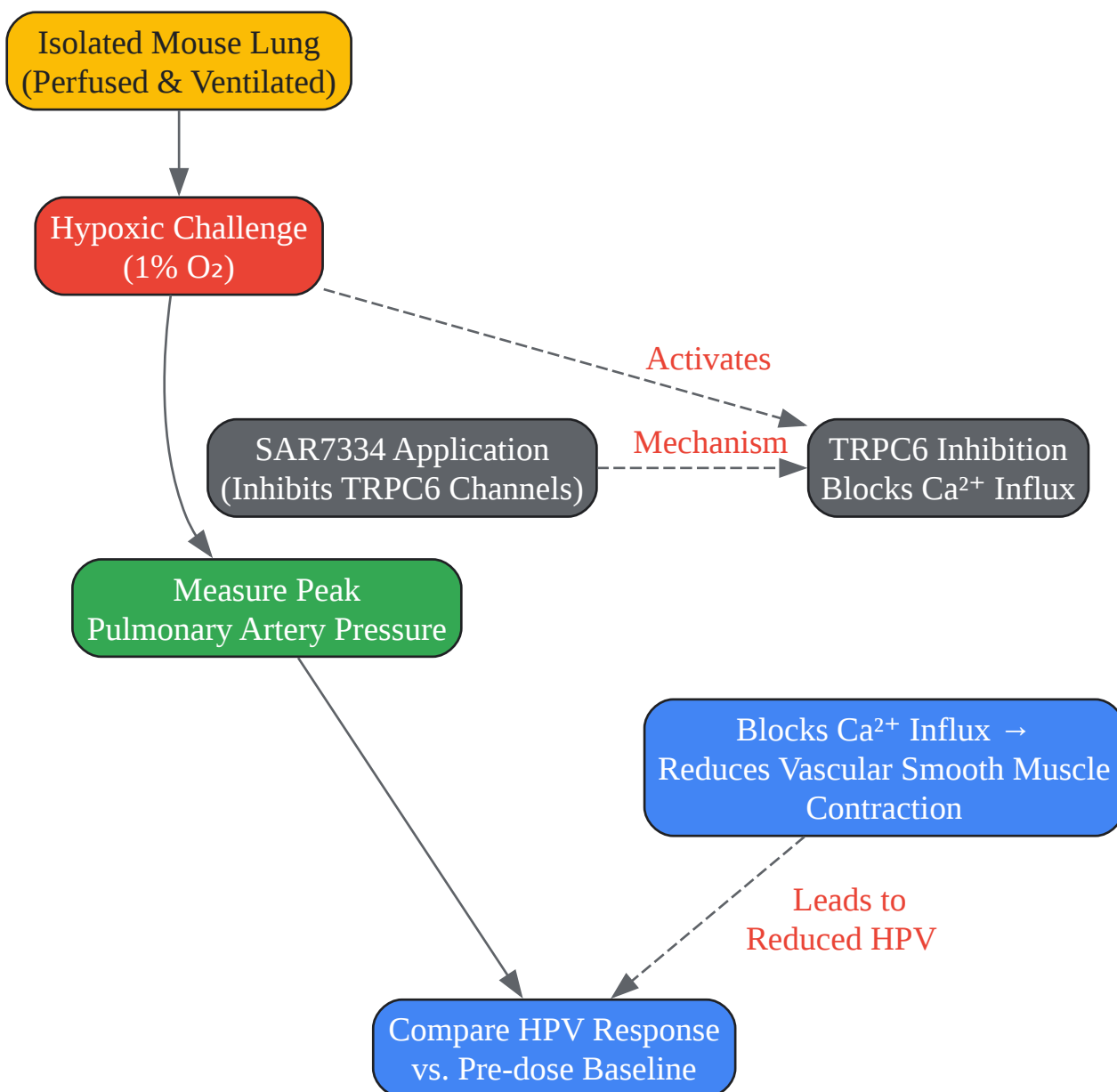
- **Primary Measurement:** Continuously monitor the pressure in the pulmonary artery. Since the lungs are perfused at a constant flow, changes in pulmonary artery pressure directly reflect changes in

pulmonary vascular tone.

- **Data Interpretation:** The strength of acute HPV is quantified as the **maximum increase in pulmonary arterial pressure** during each hypoxic period. For analysis, reference this increase to the strength of the second hypoxic maneuver (set at 100%) to normalize the data and calculate the percentage of inhibition caused by **SAR7334** [1].

## Mechanisms & Workflow

The experimental workflow and the role of TRPC6 inhibition in this model are illustrated below.



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## Application Notes for Researchers

- **Critical Controls:** The second hypoxic challenge, performed just before the first drug application, serves as a crucial internal control (100% response) for each lung preparation.
- **DMSO Handling:** The final concentration of DMSO in the perfusate after the 1:100 dilution is 1%. Ensure that a vehicle control (1% DMSO) is run to confirm it has no significant effect on HPV.
- **Model Utility:** This protocol is highly relevant for preclinical research on **pulmonary hypertension** and other conditions involving aberrant pulmonary vasoconstriction. It allows for the direct investigation of pulmonary vascular effects without the influence of systemic circulatory or neural factors [2] [5].
- **In Vivo Correlation:** Pharmacokinetic studies cited in the search results indicate that **SAR7334** is suitable for chronic oral administration. Interestingly, an initial short-term in vivo study reported that **SAR7334** did not change the mean arterial pressure in spontaneously hypertensive rats, suggesting a potentially favorable profile for targeting pulmonary vasculature without major systemic blood pressure effects [1] [2] [4].

## Sources and Further Research

The following sources were instrumental in creating this protocol and are recommended for further detail.

- **Primary Characterization:** Maier et al. (2015). *Discovery and pharmacological characterization of a novel potent inhibitor...* **British Journal of Pharmacology**. This is the foundational study describing the discovery and initial pharmacological profiling of **SAR7334**, including the isolated lung data [2].
- **Vendor Protocol Summary:** InvivoChem. (2024). **SAR7334 Product Page**. Provides a concise summary of the key biological activity and the isolated perfused lung protocol [1].
- **Therapeutic Context:** Kogler et al. (2019). *Modulators of Transient Receptor Potential (TRP) Channels...* A review article that places **SAR7334** in the broader context of TRP channel modulation for lung diseases [5].

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## References

1. | TRPC6 inhibitor | CAS# 1333210-07-3 | InvivoChem SAR 7334 [invivochem.com]
2. Discovery and pharmacological characterization of a novel ... [pubmed.ncbi.nlm.nih.gov]
3. SAR7334 | TRPC6 Inhibitor [medchemexpress.com]
4. Unveiling a Potent TRPC Channel Inhibitor: Pharmacological Insights... [synapse.patsnap.com]
5. Modulators of Transient Receptor Potential (TRP) Channels ... [pmc.ncbi.nlm.nih.gov]

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